Synthesis protocol for 3-Hydroxybenzohydrazide from methyl-3-hydroxybenzoate

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Compound of Interest

Compound Name:	*3-Hydroxybenzohydrazide*
CAS No.:	*5818-06-4*
Cat. No.:	*B1677109*

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An Application Note for the Synthesis of **3-Hydroxybenzohydrazide** from Methyl-3-hydroxybenzoate

A Comprehensive Guide for Researchers and Drug Development Professionals

Abstract

This application note provides a detailed, reliable, and reproducible protocol for the synthesis of **3-Hydroxybenzohydrazide**, a crucial building block in medicinal chemistry and drug development. The synthesis is achieved through the hydrazinolysis of methyl-3-hydroxybenzoate. This document offers an in-depth explanation of the reaction mechanism, a step-by-step experimental procedure, methods for product characterization, and critical safety guidelines. The causality behind experimental choices is explained to empower researchers to adapt and troubleshoot the protocol effectively.

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Introduction and Scientific Background

3-Hydroxybenzohydrazide is a key intermediate in the synthesis of a wide array of heterocyclic compounds that exhibit significant biological activities, including antimicrobial, anticonvulsant, and anti-inflammatory properties. Its structural motif, featuring a hydrazide group and a phenolic hydroxyl group, allows for diverse chemical modifications, making it a versatile scaffold for constructing novel pharmaceutical agents.

The synthesis described herein is a classic example of nucleophilic acyl substitution, specifically the hydrazinolysis of an ester. In this reaction, the highly nucleophilic hydrazine molecule attacks the electrophilic carbonyl carbon of the methyl-3-hydroxybenzoate ester. The reaction proceeds efficiently under reflux conditions, typically in an alcohol-based solvent, to yield the desired hydrazide with the concurrent elimination of methanol. The simplicity and high yield of this method make it a staple in synthetic organic chemistry.[1][2]

Reaction Scheme and Mechanism

Overall Reaction:

(Self-generated image, not from a search result) Methyl-3-hydroxybenzoate reacts with hydrazine hydrate to form **3-Hydroxybenzohydrazide** and methanol.

Mechanism: Nucleophilic Acyl Substitution

The reaction proceeds via a two-step addition-elimination mechanism:

- Nucleophilic Attack: The terminal nitrogen atom of hydrazine, possessing a lone pair of electrons, acts as a potent nucleophile. It attacks the electron-deficient carbonyl carbon of the methyl-3-hydroxybenzoate. This leads to the formation of a tetrahedral intermediate where the carbonyl double bond is broken, and a negative charge resides on the oxygen atom.

- Elimination of the Leaving Group: The tetrahedral intermediate is unstable and collapses. The carbonyl double bond is reformed, leading to the expulsion of the methoxide ion (CH_3O^-) as a leaving group. The methoxide ion subsequently abstracts a proton from the protonated hydrazine moiety or the solvent to form methanol, regenerating the catalyst if one were used and yielding the stable **3-Hydroxybenzohydrazide** product.

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Reagent and Product Profile

A thorough understanding of the physical and chemical properties of all substances is critical for safety and experimental success.

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Compound	Formula	Mol. Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	Key Safety Notes
Methyl-3-hydroxybenzoate	$C_8H_8O_3$	152.15	71 - 73[3]	280 - 281[4]	Irritant. Avoid inhalation and contact with skin and eyes.
Hydrazine Hydrate (80%)	H_6N_2O	50.06	-51.7	120.1	Highly Toxic, Corrosive, Carcinogen. Handle in a fume hood with appropriate PPE.
Methanol (Solvent)	CH_4O	32.04	-97.6	64.7	Flammable liquid and vapor. Toxic if swallowed, inhaled, or in contact with skin.
3-Hydroxybenzohydrazide	$C_7H_8N_2O_2$	152.15	151 - 154	N/A	Assumed to be an irritant. Handle with care.
Ethanol (Recrystallization)	C_2H_6O	46.07	-114.1	78.3	Highly flammable liquid and vapor.

Detailed Experimental Protocol

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This protocol is based on established literature procedures for the synthesis of benzohydrazides.[1][5]

4.1. Materials and Equipment

- Chemicals:
  - Methyl-3-hydroxybenzoate (1.52 g, 10 mmol)
  - Hydrazine hydrate (80% aqueous solution, ~3.0 mL, ~50 mmol)
  - Anhydrous Methanol (50 mL)
  - Ethanol (for recrystallization)
  - Distilled water
- Equipment:
  - 100 mL round-bottom flask
  - Reflux condenser
  - Heating mantle with magnetic stirrer
  - Magnetic stir bar
  - Glass funnel and filter paper
  - Beakers and Erlenmeyer flasks
  - Rotary evaporator
  - Melting point apparatus
  - TLC plates (Silica gel 60 F_{254})

4.2. Synthesis Procedure

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- Reaction Setup: Place methyl-3-hydroxybenzoate (1.52 g, 10 mmol) into a 100 mL round-bottom flask equipped with a magnetic stir bar.

- Solvent and Reagent Addition: Add 50 mL of anhydrous methanol to the flask and stir until the solid is fully dissolved. In a chemical fume hood, carefully add 80% hydrazine hydrate (~3.0 mL, a 5-fold molar excess) to the solution. Causality Note: A large excess of hydrazine hydrate is used to drive the reaction to completion and ensure the full conversion of the ester.

- Reflux: Attach the reflux condenser to the flask and ensure a steady flow of cooling water. Heat the mixture to reflux (approximately 65-70°C) using a heating mantle. Continue to reflux with vigorous stirring for 5-6 hours.[1][5]

- Reaction Monitoring: The progress of the reaction can be monitored by Thin Layer Chromatography (TLC). Prepare a developing solvent system (e.g., Ethyl Acetate/Hexane 7:3). Spot the starting material and the reaction mixture on a TLC plate. The reaction is complete when the spot corresponding to the starting material has disappeared.

- Solvent Removal: After the reaction is complete, allow the mixture to cool to room temperature. Remove the excess methanol and unreacted hydrazine hydrate using a rotary evaporator under reduced pressure.

- Product Precipitation and Isolation: To the resulting solid or oily residue, add approximately 30 mL of cold distilled water and stir vigorously. The product, **3-Hydroxybenzohydrazide**, should precipitate as a white or off-white solid.

- Filtration and Washing: Collect the solid product by vacuum filtration using a Büchner funnel. Wash the solid residue thoroughly with cold distilled water (2 x 15 mL) to remove any remaining hydrazine hydrate and other water-soluble impurities.[1]

- Drying: Dry the crude product either in a desiccator over a drying agent or in a vacuum oven at a low temperature (40-50°C).

4.3. Purification by Recrystallization

- Dissolve the crude, dried product in a minimum amount of hot ethanol in an Erlenmeyer flask.

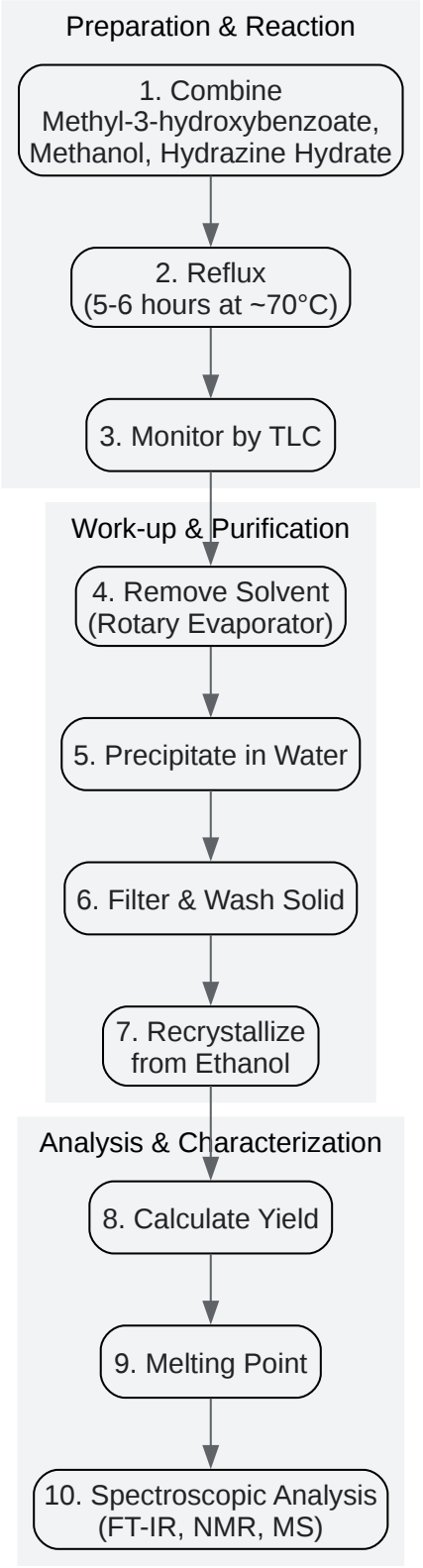
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- Once fully dissolved, allow the solution to cool slowly to room temperature.
- Further cool the flask in an ice bath to maximize the precipitation of pure crystals.
- Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol, and dry thoroughly.
- Determine the yield and melting point of the final product.

Experimental Workflow Diagram

The following diagram outlines the complete workflow from reaction setup to final product characterization.

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Caption: Workflow for the synthesis and analysis of **3-Hydroxybenzohydrazide**.

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Characterization of 3-Hydroxybenzohydrazide

To confirm the identity and purity of the synthesized product, the following analytical techniques are recommended:

- Melting Point: A sharp melting point close to the literature value (151-154°C) indicates high purity.
- FT-IR Spectroscopy: The IR spectrum should show characteristic peaks for N-H stretching (around 3200-3400 cm^{-1}), a C=O stretch for the hydrazide carbonyl (around 1640-1660 cm^{-1}), and a broad O-H stretch for the phenolic group (around 3300-3600 cm^{-1}). The C-O stretch from the starting ester (around 1720 cm^{-1}) should be absent.
- ^{1}H NMR Spectroscopy: The proton NMR spectrum will confirm the structure. Expect signals for the aromatic protons, a broad singlet for the phenolic -OH, and exchangeable signals for the -NH and $-NH_2$ protons of the hydrazide group. The characteristic singlet for the methyl ester protons ($-OCH_3$) around 3.9 ppm, present in the starting material, will be absent in the product.[6]
- Mass Spectrometry: Mass spectral analysis should show a molecular ion peak $[M]^+$ or protonated molecular ion peak $[M+H]^+$ corresponding to the molecular weight of **3-Hydroxybenzohydrazide** (152.15 g/mol).

Troubleshooting Guide

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Problem	Possible Cause(s)	Suggested Solution(s)
Low or No Product Yield	Incomplete reaction.	Extend the reflux time. Ensure the temperature is adequate for reflux. Check the purity of hydrazine hydrate.
Loss of product during work-up.	Ensure precipitation is complete by using ice-cold water. Avoid using excessive solvent during recrystallization.	
Oily Product Instead of Solid	Presence of impurities.	Wash the product thoroughly with water. Attempt to triturate the oil with a non-polar solvent like hexane to induce solidification. Purify by column chromatography if necessary.
Product is Colored (Not White)	Impurities from starting material or side reactions.	Perform the recrystallization step carefully. Activated charcoal can be used during recrystallization to remove colored impurities.
Broad Melting Point Range	Impure product.	Recrystallize the product again. Ensure the product is completely dry before measuring the melting point.

Safety and Handling

CRITICAL: Hydrazine and its derivatives are extremely toxic, corrosive, and potential carcinogens. All operations involving hydrazine hydrate must be performed in a well-ventilated chemical fume hood.

- Personal Protective Equipment (PPE): Always wear a lab coat, chemical safety goggles, and appropriate gloves (nitrile gloves may not be sufficient for prolonged contact; consult a glove compatibility chart).

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- Handling: Avoid inhalation of vapors and any contact with skin or eyes. In case of a spill, neutralize with a weak acid (like citric acid solution) before cleaning up.
- Waste Disposal: Dispose of all chemical waste, including unused reagents and reaction residues, according to institutional and local environmental regulations. Do not pour hydrazine waste down the drain.

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